

Recainam Hydrochloride: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *Recainam Hydrochloride*

Cat. No.: *B1220514*

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CAS Number: 74752-07-1

Chemical Name: 1-(2,6-dimethylphenyl)-3-(3-(isopropylamino)propyl)urea hydrochloride[1]

Introduction

Recainam hydrochloride, also known by its developmental code Wy-42,362, is an investigational Class I antiarrhythmic agent.[2][3] As a sodium channel blocker, it has been evaluated for its efficacy in the management of ventricular arrhythmias.[2][4] This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, pharmacokinetics, and relevant experimental protocols for **Recainam hydrochloride**, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Recainam hydrochloride is the salt form of the free base, Recainam (CAS 74738-24-2).[1] The hydrochloride salt is the commonly used form in pharmaceutical preparations.[2]

Table 1: General Chemical Properties of **Recainam Hydrochloride**

Property	Value
CAS Number	74752-07-1 [1] [3] [5] [6]
Molecular Formula	C ₁₅ H ₂₆ ClN ₃ O [1] [6]
Molecular Weight	299.84 g/mol [3] [6]
IUPAC Name	1-(2,6-dimethylphenyl)-3-(3-(isopropylamino)propyl)urea hydrochloride [1]
Synonyms	Wy-42,362 HCl, Recainam HCl [1]
Appearance	Solid [1]
Solubility	Soluble in DMSO (\geq 50 mg/mL) [6]

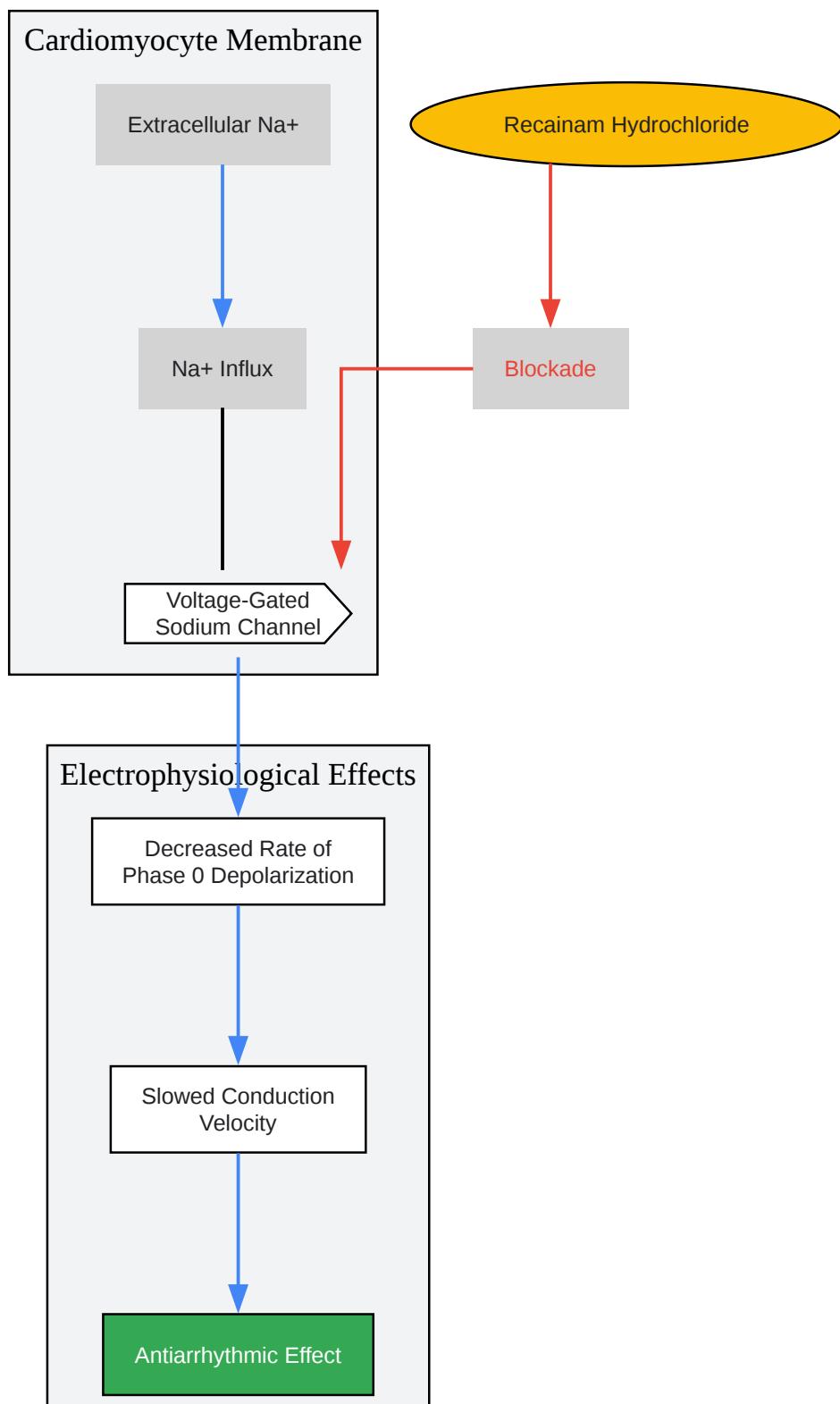
Table 2: Predicted Physicochemical Data for Recainam (Free Base)

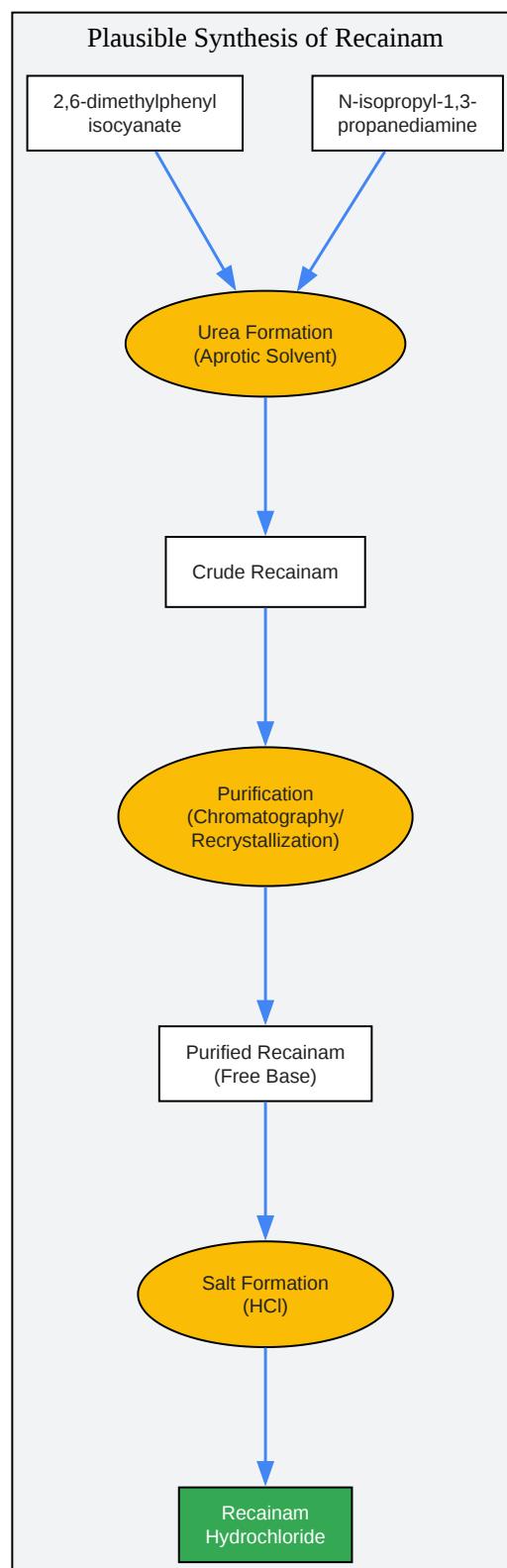
Property	Predicted Value
Boiling Point	370.9 \pm 42.0 °C [2]
Density	1.030 \pm 0.06 g/cm ³ [2]
pKa	13.93 \pm 0.46 [2]

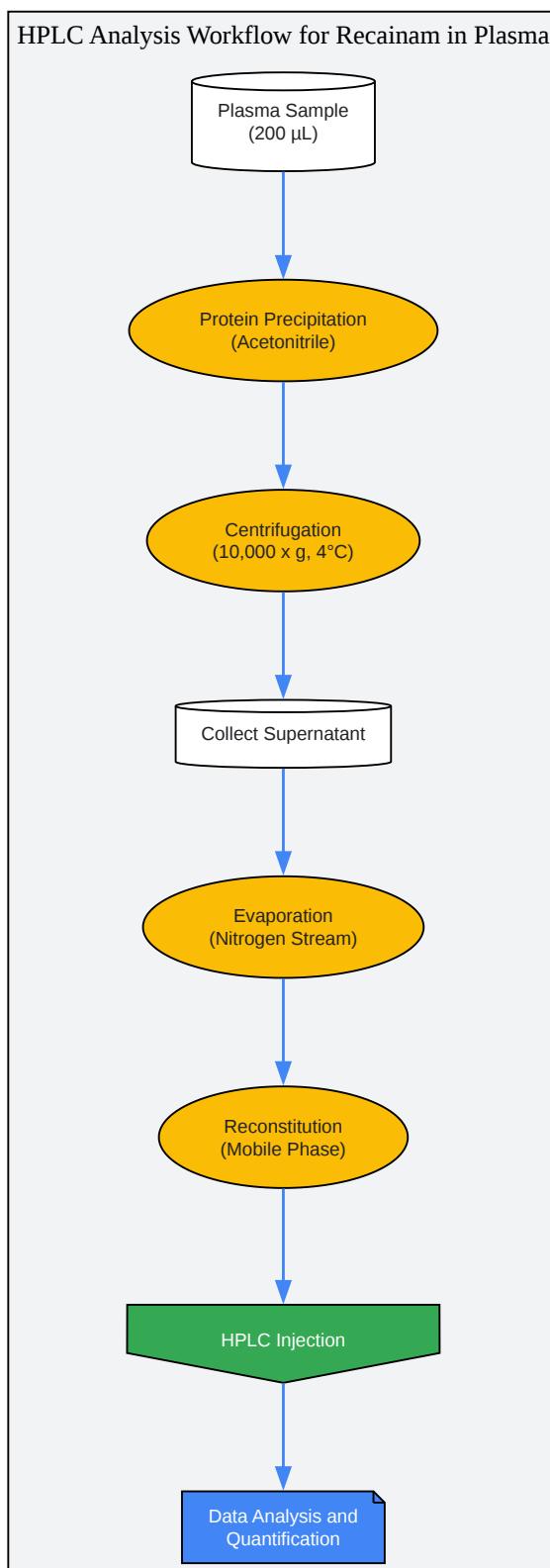
Note: The data in Table 2 are predicted values and should be confirmed by experimental analysis.[\[2\]](#)

Mechanism of Action

Recainam is a Class I antiarrhythmic agent, whose primary mechanism of action is the blockade of voltage-gated sodium channels in cardiomyocytes.[\[4\]](#)[\[6\]](#)[\[7\]](#) This inhibition slows the influx of sodium ions during Phase 0 of the cardiac action potential, leading to a decrease in the maximum rate of depolarization.[\[2\]](#)[\[4\]](#) Consequently, conduction velocity is slowed in the atria, ventricles, and His-Purkinje system, which contributes to its antiarrhythmic effects.[\[4\]](#)







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